

Application Notes and Protocols for Sealing Vacuum Desiccators with DC4 Grease

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *DC4 universal*

Cat. No.: *B1166284*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the proper use of DC4, a silicone-based grease, for sealing vacuum desiccators. Adherence to these guidelines will ensure the integrity of the vacuum, prevent leakage, and protect sensitive materials from moisture and atmospheric contamination.

Introduction to DC4 Grease

DC4, formerly known as Dow Corning 4 Electrical Insulating Compound, is a grease-like silicone material renowned for its exceptional sealing and lubricating properties.^{[1][2]} It is chemically inert, moisture-resistant, and maintains its consistency over a wide temperature range, making it an ideal choice for creating a reliable seal on vacuum desiccators.^{[1][3]} Its low volatility ensures that it will not vaporize under vacuum and contaminate samples.^{[1][3][4]}

Quantitative Data Summary

The physical and electrical properties of DC4 grease are summarized in the table below. This data is essential for determining its suitability for specific experimental conditions.

Property	Value
Service Temperature Range	-55°C to +200°C (-67°F to +392°F) [3]
Flash Point	> 300°C (> 572°F) [5] [6]
Specific Gravity	> 1 @ 25°C [6]
Dielectric Strength	> 450 V/mil [6]
Volume Resistivity	0.1 x 10^15 ohm-cm [6]
Consistency	Viscous grease [5]
Color	Translucent White [6]
Volatility	Low [1] [3] [4]

Experimental Protocol: Applying DC4 Grease for an Effective Vacuum Seal

This protocol outlines the step-by-step procedure for applying DC4 grease to a vacuum desiccator to ensure a high-integrity seal.

Materials Required

- DC4 Grease
- Lint-free wipes or cloths
- Appropriate solvent (e.g., isopropanol, ethanol, or acetone)
- Personal Protective Equipment (PPE): gloves, safety glasses

Surface Preparation

Proper preparation of the sealing surfaces is critical for achieving an optimal vacuum seal.

- Cleaning: Thoroughly clean the sealing surfaces of both the desiccator lid and the base. Use a lint-free wipe dampened with a suitable solvent to remove any old grease, dirt, dust, or other contaminants.[\[7\]](#)

- Drying: Ensure that the cleaned surfaces are completely dry before applying the new grease. Any residual solvent should be allowed to evaporate fully.

Application of DC4 Grease

The key to a successful seal is the application of a minimal, uniform layer of grease.

- Dispensing: Squeeze a small, pea-sized amount of DC4 grease onto a lint-free wipe or directly onto your gloved finger.[\[8\]](#)
- Application: Apply a thin, continuous bead of grease to the ground-glass sealing surface of the desiccator base or lid.[\[8\]](#)[\[9\]](#)[\[10\]](#) Avoid applying the grease too close to the inner edge of the desiccator to prevent it from contaminating the interior.[\[10\]](#)
- Spreading: Gently spread the grease into a thin, even film around the entire sealing surface. [\[8\]](#)[\[9\]](#) The goal is to create a translucent, uniform layer without any gaps or clumps.

Assembling the Desiccator


- Placing the Lid: Carefully place the lid onto the desiccator base.
- Seating the Seal: Gently rotate the lid back and forth a few times.[\[10\]](#) This action will spread the grease evenly, remove any trapped air bubbles, and ensure a continuous seal. A properly seated lid will result in a clear, unbroken band of grease visible through the glass.
- Checking the Seal: Visually inspect the seal to ensure it is continuous and free of any visible breaks or channels that could lead to a leak.

Evacuation and Verification

- Evacuation: Connect the desiccator to a vacuum pump and slowly evacuate the chamber. Rapid evacuation can cause the lid to shift and break the seal.
- Verification: Once the desired vacuum level is reached, close the stopcock to isolate the desiccator from the pump. Monitor the vacuum gauge over a period to ensure that the pressure remains stable. A gradual loss of vacuum indicates a leak in the seal, which may require re-application of the grease.

Visualization of the Application Workflow

The following diagram illustrates the logical steps for the proper application of DC4 grease to a vacuum desiccator.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. be.farnell.com [be.farnell.com]
- 2. northseaworkwear.com [northseaworkwear.com]
- 3. Molykote 4 Electrical Compound (DC-4) | GracoRoberts [gracoroberts.com]
- 4. newark.com [newark.com]
- 5. biconcomponents.co.uk [biconcomponents.co.uk]
- 6. Dupont Molykote 4 (Formerly Dow Corning Dc-4) Electrical Insulating Compound 150 G Tube | Aircraft Spruce ® [aircraftspruce.com]
- 7. Sciencemadness Discussion Board - Leaking desiccator - Powered by XMB 1.9.11 [sciencemadness.org]
- 8. chem.libretexts.org [chem.libretexts.org]
- 9. youtube.com [youtube.com]
- 10. youtube.com [youtube.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Sealing Vacuum Desiccators with DC4 Grease]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1166284#how-to-apply-dc4-grease-for-sealing-vacuum-desiccators>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com